

WAY-262611: A Technical Guide to Solubility and Stability

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Compound of Interest

Compound Name: 3-((1-(6,7-Dimethoxy-4-quinazolinyl)-4-piperidinyl)methyl)-3,4-dihydro-2(1H)-quinazolinone

Cat. No.: B1673263

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility and stability of WAY-262611, a potent Wnt/ β -catenin signaling agonist and Dickkopf-1 (Dkk1) inhibitor. The information is compiled to assist researchers and drug development professionals in designing and conducting experiments with this compound.

Core Compound Information

Parameter	Value	Reference
Molecular Formula	C ₂₀ H ₂₂ N ₄	--INVALID-LINK--
Molecular Weight	318.42 g/mol	--INVALID-LINK--
CAS Number	1123231-07-1	--INVALID-LINK--
Mechanism of Action	Agonist of the Wnt/ β -catenin signaling pathway by inhibiting Dkk1.	--INVALID-LINK--
Biological Activity (EC ₅₀)	0.63 μ M in a TCF-Luciferase assay.	--INVALID-LINK--

Solubility Data

The solubility of WAY-262611 has been determined in various organic solvents and aqueous formulations. The data is summarized in the table below. It is important to note that for some solvents, the saturation point was not reached, and the solubility is reported as "greater than or equal to" a certain concentration.

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	≥ 42 mg/mL	≥ 131.90 mM	Hygroscopic DMSO can significantly impact solubility; use freshly opened solvent. [1]
DMSO	64 mg/mL	200.99 mM	--INVALID-LINK--
DMSO	50 mg/mL	-	--INVALID-LINK--
DMSO	25 mg/mL	-	As HCl salt. [2]
DMF	30 mg/mL	-	--INVALID-LINK--
Ethanol	50 mg/mL	-	--INVALID-LINK--
Ethanol:PBS (pH 7.2) (1:1)	0.5 mg/mL	-	--INVALID-LINK--
10% DMSO >> 40% PEG300 >> 5% Tween-80 >> 45% saline	≥ 1.67 mg/mL	≥ 5.24 mM	For in vivo use. --INVALID-LINK--
10% DMSO >> 90% (20% SBE-β-CD in saline)	≥ 1.67 mg/mL	≥ 5.24 mM	For in vivo use. --INVALID-LINK--
10% DMSO >> 90% corn oil	≥ 1.67 mg/mL	≥ 5.24 mM	For in vivo use. --INVALID-LINK--

Stability Profile

The stability of WAY-262611 has been assessed under various storage conditions, both as a solid and in solution.

Solid-State Stability

Storage Temperature	Duration
-20°C	3 years
4°C	2 years

Solution Stability

Storage Temperature	Duration
-80°C	2 years
-20°C	1 year

In Vivo Stability

WAY-262611 exhibits a plasma half-life ($t_{1/2}$) of 6-8 hours.[\[3\]](#)

Experimental Protocols

While specific, detailed experimental protocols for the determination of WAY-262611 solubility and stability are not extensively published in the public domain, the following sections describe standard methodologies that are likely to have been used.

Protocol for Determining Aqueous Solubility (Shake-Flask Method)

- **Preparation of Saturated Solution:** An excess amount of WAY-262611 is added to a known volume of the aqueous medium (e.g., phosphate-buffered saline, pH 7.4) in a sealed container.
- **Equilibration:** The container is agitated (e.g., on a shaker bath) at a constant temperature (e.g., 25°C or 37°C) for a defined period (e.g., 24-48 hours) to ensure equilibrium is reached.

- **Phase Separation:** The suspension is allowed to stand, or is centrifuged, to separate the undissolved solid from the solution.
- **Sampling and Analysis:** A sample of the clear supernatant is carefully removed, diluted as necessary, and the concentration of WAY-262611 is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- **Quantification:** The solubility is calculated from the measured concentration in the saturated solution.

Protocol for Stability-Indicating HPLC Method

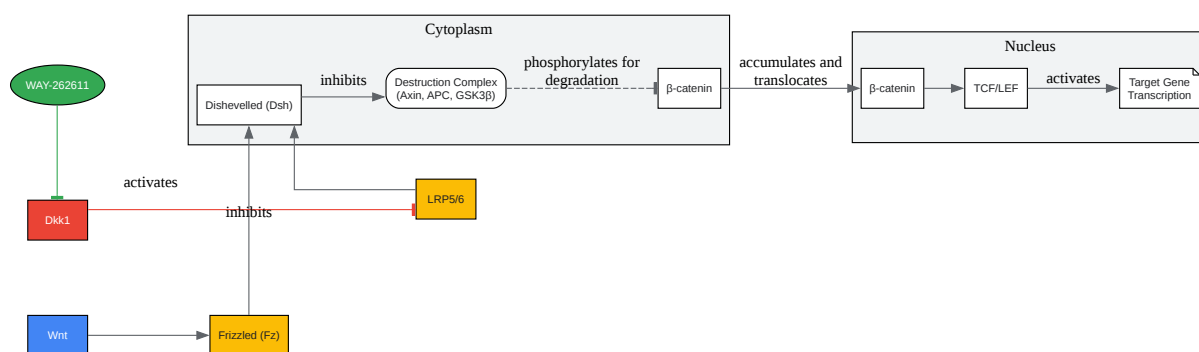
A stability-indicating HPLC method is crucial for accurately assessing the degradation of WAY-262611.

- **Forced Degradation Studies:** To establish the stability-indicating nature of the method, WAY-262611 is subjected to forced degradation under various stress conditions:
 - **Acid Hydrolysis:** e.g., 0.1 N HCl at 60°C for 24 hours.
 - **Base Hydrolysis:** e.g., 0.1 N NaOH at 60°C for 24 hours.
 - **Oxidation:** e.g., 3% H₂O₂ at room temperature for 24 hours.
 - **Thermal Degradation:** e.g., solid drug at 80°C for 48 hours.
 - **Photostability:** e.g., exposure to UV light (254 nm) and visible light.
- **Chromatographic Conditions:**
 - **Column:** A C18 reversed-phase column is typically suitable.
 - **Mobile Phase:** A gradient elution with a mixture of an aqueous buffer (e.g., ammonium acetate or phosphate buffer) and an organic solvent (e.g., acetonitrile or methanol).
 - **Detection:** UV detection at a wavelength where WAY-262611 has significant absorbance.
 - **Flow Rate and Temperature:** Optimized for good separation and peak shape.

- **Method Validation:** The method should be validated according to ICH guidelines to ensure it is specific, accurate, precise, linear, and robust. The key is to demonstrate that the peaks corresponding to the degradation products are well-resolved from the peak of the parent compound, WAY-262611.

Visualizations

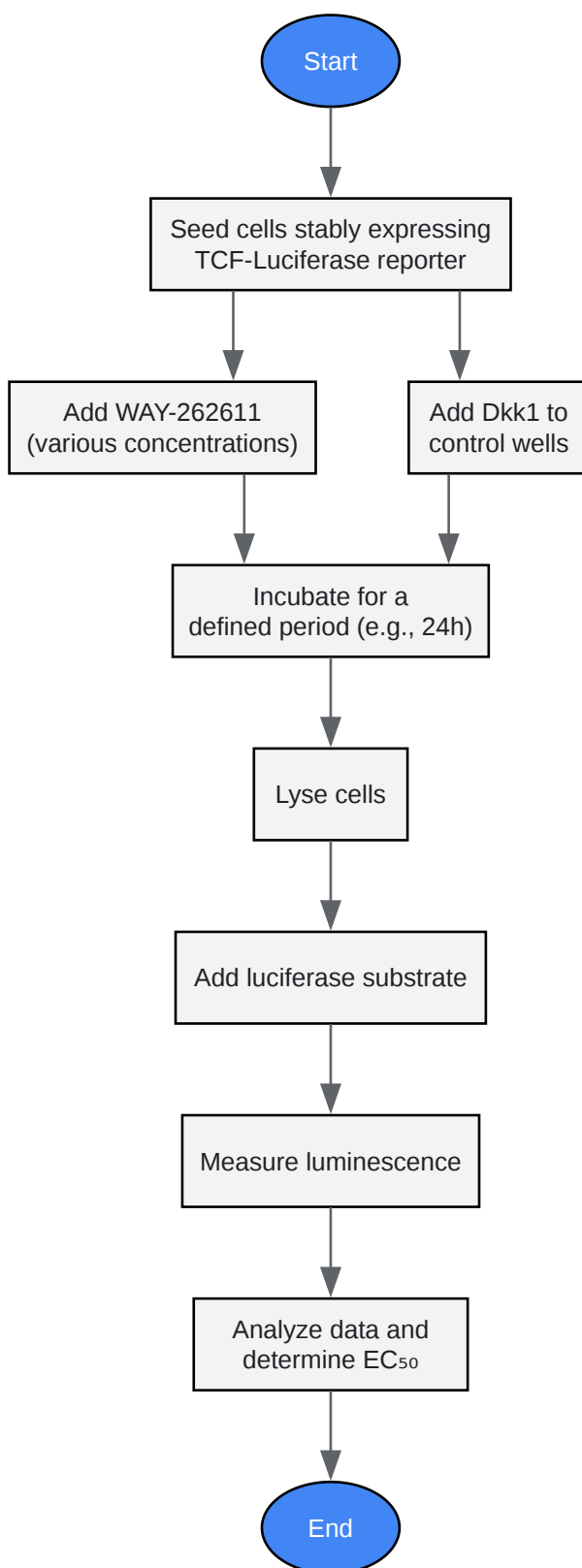
Wnt/ β -catenin Signaling Pathway and the Role of WAY-262611



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Caption: Wnt signaling pathway with WAY-262611 inhibition of Dkk1.

Experimental Workflow: TCF-Luciferase Reporter Assay



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Caption: Workflow for a TCF-Luciferase reporter assay.

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